

3-Fluoroaniline: A Comprehensive Technical Guide to Safety, Handling, and Storage

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Compound of Interest

Compound Name: 3-Fluoroaniline

Cat. No.: B1664137

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling, storage, and emergency procedures for **3-Fluoroaniline**. The following protocols and data are compiled to ensure the safety of laboratory and manufacturing personnel.

Chemical and Physical Properties

3-Fluoroaniline is a combustible liquid that is harmful if swallowed, causes skin irritation, and can result in serious eye damage.^{[1][2]} It may also cause respiratory irritation.^{[1][2]}

Property	Value	Source
CAS Number	372-19-0	[1]
Molecular Formula	C ₆ H ₆ FN	[1]
Molecular Weight	111.12 g/mol	[1]
Appearance	Colorless to yellow to green clear liquid	[3]
Boiling Point	186 °C at 756 mmHg	[4]
Density	1.156 g/mL at 25 °C	[4]
Flash Point	77 °C (170.6 °F) - closed cup	[4]
Refractive Index	n ₂₀ /D 1.542	[4]

Toxicological Data

The primary routes of exposure are inhalation, ingestion, and skin or eye contact. Acute oral toxicity data is available from studies conducted on rats.

Test	Result	Species	Source
LD50 Oral	436.3 mg/kg	Rat	[1]

Experimental Protocol Summary: Acute Oral Toxicity (Based on OECD Guideline 401)

The acute oral toxicity of **3-Fluoroaniline** was likely determined using a protocol similar to the OECD Guideline 401.[5] This method is designed to assess the adverse effects occurring shortly after oral administration of a single dose.[5]

Methodology:

- Test Animals: Healthy, young adult rats of a single strain are used.

- **Dosage:** A single dose of **3-Fluoroaniline** is administered to the animals. The substance is typically dissolved in a suitable vehicle, such as corn oil, if not administered neat.[5] The volume administered is generally kept low to avoid physical distress to the animals.[5]
- **Observation:** Animals are observed for a period of at least 14 days.[5] Key observations include changes in skin and fur, eyes, and mucous membranes, as well as respiratory, circulatory, autonomic, and central nervous system effects.[5] Body weight is recorded weekly, and any signs of toxicity, such as tremors, convulsions, salivation, diarrhea, lethargy, sleep, and coma, are documented.[5]
- **Data Analysis:** The LD50 value is calculated, which is the statistically derived single dose that can be expected to cause death in 50% of the animals.[5]

Hazard Identification and GHS Classification

3-Fluoroaniline is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Irritation	2	H315: Causes skin irritation
Serious Eye Damage	1	H318: Causes serious eye damage
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation

Source:[1][2]

Safety and Handling Protocols

Proper handling of **3-Fluoroaniline** is crucial to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with the specific handling procedures should be conducted to determine the appropriate level of PPE.

Protection Type	Specification	Source
Eye/Face Protection	Tightly fitting safety goggles. A faceshield (8-inch minimum) is also recommended.	[1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). A complete suit protecting against chemicals should be worn.	[1]
Respiratory Protection	Use a NIOSH (US) or EN 14387 (EU) approved respirator with appropriate cartridges if engineering controls are insufficient.	[1]

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.
- Eyewash stations and safety showers must be readily accessible in the immediate work area.[5]

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[1]
- Do not breathe vapors or mist.[1]
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[1][2]
- Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.[2]

Storage Requirements

Proper storage of **3-Fluoroaniline** is essential to maintain its stability and prevent hazardous situations.

Storage Condition	Requirement	Source
General	Store in a cool, dry, and well-ventilated place.	[2]
Container	Keep the container tightly closed.	[2]
Incompatibilities	Keep away from acids, acid chlorides, acid anhydrides, chloroformates, and strong oxidizing agents.	[1]
Ignition Sources	Keep away from heat, sparks, and open flames. Take measures to prevent the buildup of electrostatic charge.	[1]

Emergency Procedures

First Aid Measures

Immediate medical attention is required in case of exposure.

Exposure Route	First Aid Procedure	Source
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.	[1]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician.	[1]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.	[1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	[1]

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Specific Hazards: Hazardous decomposition products formed under fire conditions include carbon oxides, nitrogen oxides (NOx), and hydrogen fluoride.[1]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary. [1]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Evacuate personnel to safe areas.[1]

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[1]
- Containment and Cleanup: Contain spillage and then collect with an electrically protected vacuum cleaner or by wet-brushing and place in a suitable container for disposal.[1]

Experimental Protocols for Hazard Evaluation

The hazard classifications for **3-Fluoroaniline** are based on data from standardized experimental protocols, such as those developed by the OECD.

Skin Irritation Test (Based on OECD Guideline 439)

This in vitro test method uses a reconstructed human epidermis (RhE) model to assess the skin irritation potential of a substance.

Methodology:

- Test System: A multi-layered, differentiated model of the human epidermis is used.[6]
- Application: The test substance is applied topically to the surface of the RhE tissue.[6]
- Incubation: The tissue is incubated for a defined period.
- Viability Assessment: After exposure, the cell viability of the tissue is measured using a quantitative method, such as the MTT assay.[7] In this assay, viable cells convert the MTT reagent into a colored formazan product, which is then extracted and measured spectrophotometrically.[6]
- Classification: A substance is identified as an irritant if it causes a significant reduction in cell viability below a defined threshold.[7]

Serious Eye Damage Test (Based on OECD Guideline 405)

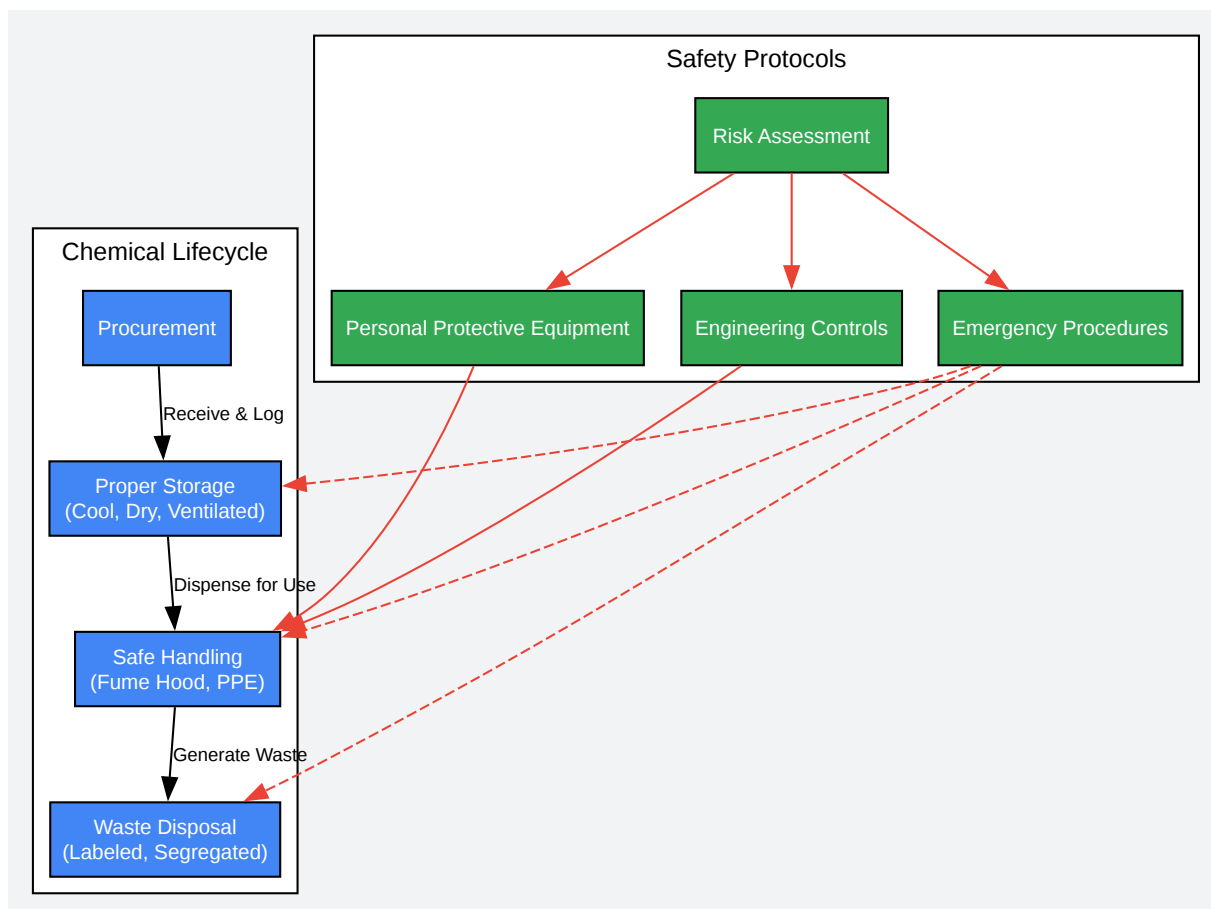
This test evaluates the potential of a substance to cause serious and potentially irreversible eye damage.

Methodology:

- **Test System:** Historically, this test was performed in vivo using albino rabbits. However, a tiered testing strategy that prioritizes in vitro and ex vivo methods is now recommended.^[8]
- **In Vitro/Ex Vivo Methods:** These methods, such as the Bovine Corneal Opacity and Permeability (BCOP) test or tests using reconstructed human cornea-like epithelium (RhCE), are used to predict eye corrosion and irritation.
- **Procedure (In Vitro RhCE):** The test substance is applied to the surface of the RhCE tissue. After a specific exposure time, the tissue viability is determined using methods like the MTT assay. A significant decrease in viability indicates the potential for serious eye damage.
- **Classification:** The substance is classified based on the severity and reversibility of the observed effects.

Logical Workflow for Safe Chemical Management

The following diagram illustrates the interconnected protocols for ensuring the safe use of **3-Fluoroaniline**.



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Caption: Workflow for Safe Management of **3-Fluoroaniline**.

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